

# Personal protective equipment for handling 2-Furoylglycine

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## Compound of Interest

Compound Name: 2-Furoylglycine

Cat. No.: B1328790

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## Essential Safety and Handling Guide for 2-Furoylglycine

For Researchers, Scientists, and Drug Development Professionals

This guide provides critical safety and logistical information for the handling and disposal of **2-Furoylglycine**. Adherence to these procedures is essential to ensure a safe laboratory environment and minimize risks associated with this chemical.

## Hazard Identification and Personal Protective Equipment (PPE)

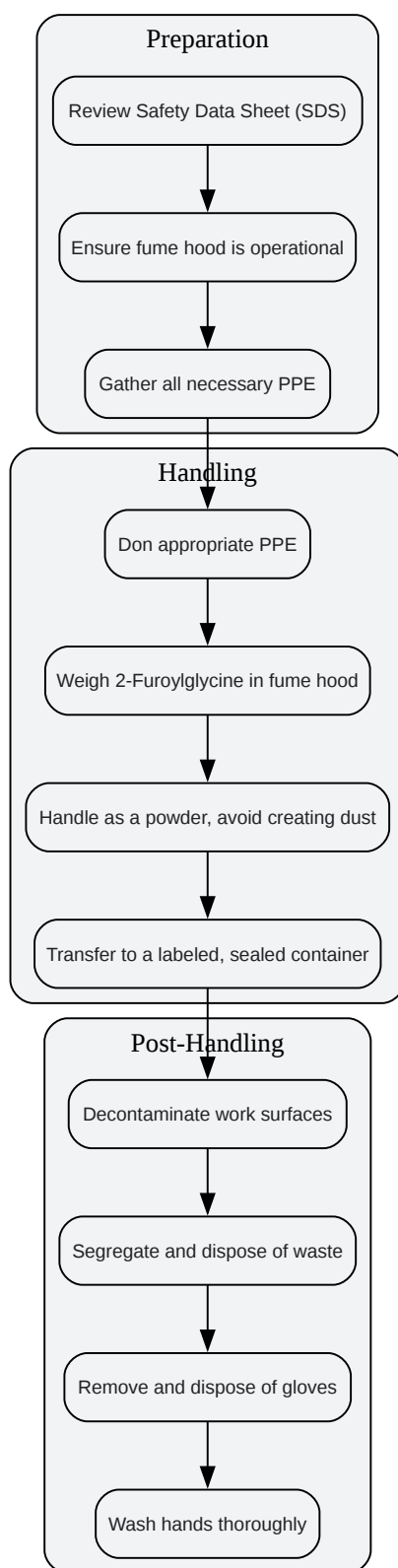
**2-Furoylglycine** is a hazardous substance that requires careful handling. The primary hazards include skin irritation, serious eye irritation, and potential respiratory irritation.<sup>[1]</sup> The signal word for this chemical is "Warning".<sup>[1]</sup>

Table 1: Hazard Classifications and Required PPE

Hazard Classification	GHS Code	Required Personal Protective Equipment
Skin Irritation	H315	Chemical-resistant gloves (e.g., Nitrile rubber), Lab coat
Serious Eye Irritation	H319	Safety glasses with side shields or goggles
Respiratory Irritation	H335	Use in a well-ventilated area or chemical fume hood. If dust is generated, a NIOSH-approved respirator (e.g., N95) is recommended. <a href="#">[2]</a>

## Operational Plan: Step-by-Step Handling Procedures

Proper handling of **2-Furoylglycine** is crucial to prevent exposure. The following workflow outlines the necessary steps for safe handling.



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**Figure 1.** Step-by-step workflow for the safe handling of **2-Furoylglycine**.

## Disposal Plan: Waste Management and Decontamination

Proper disposal of **2-Furoylglycine** and contaminated materials is critical to prevent environmental contamination and ensure regulatory compliance. All waste generated from handling **2-Furoylglycine** should be treated as hazardous chemical waste.[3]

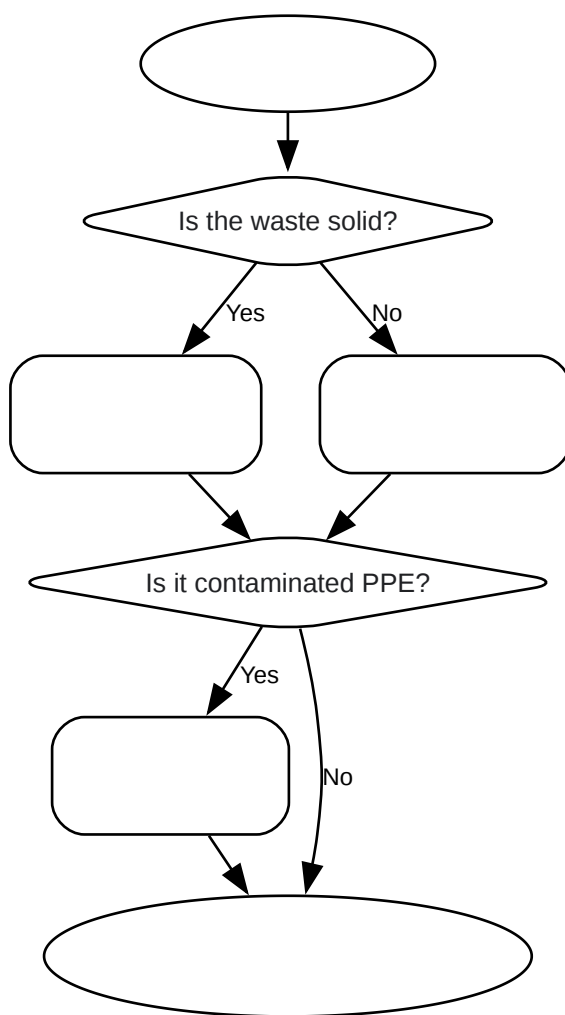
Table 2: Waste Disposal Guidelines

Waste Type	Disposal Container	Disposal Procedure
Solid Waste	Labeled, sealed, and chemical-resistant container	Collect excess solid 2-Furoylglycine and any contaminated disposable items (e.g., weigh boats, pipette tips).[3]
Liquid Waste	Labeled, sealed, and chemical-resistant container	Collect any solutions containing 2-Furoylglycine. Do not mix with other waste streams unless compatibility is known.
Contaminated PPE	Designated hazardous waste container	Dispose of used gloves and other contaminated disposable PPE.

### Prohibited Disposal Methods:

- Do not dispose of in regular trash.
- Do not pour down the sink or into any sewer system.
- Do not allow the chemical to evaporate in a fume hood as a means of disposal.

The following flowchart illustrates the decision-making process for the proper disposal of materials contaminated with **2-Furoylglycine**.



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**Figure 2.** Decision tree for the disposal of **2-Furoylglycine** waste.

## Emergency Procedures

In case of accidental exposure, follow these first aid measures immediately:

Table 3: First Aid Measures

Exposure Route	First Aid Procedure
Skin Contact	Wash off with soap and plenty of water.
Eye Contact	Flush eyes with water as a precaution. Remove contact lenses if present and easy to do. Continue rinsing.
Inhalation	If inhaled, move person into fresh air. If not breathing, give artificial respiration.
Ingestion	Never give anything by mouth to an unconscious person. Rinse mouth with water.

In all cases of exposure, seek medical attention if symptoms persist. Always have a copy of the Safety Data Sheet (SDS) available for emergency responders.

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## References

- 1. 2-Furoylglycine research grade, ≥98% | Sigma-Aldrich [[sigmaaldrich.com](https://sigmaaldrich.com)]
- 2. peptide.com [[peptide.com](https://peptide.com)]
- 3. benchchem.com [[benchchem.com](https://benchchem.com)]
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